

Application of HIV-1 Inhibitor-47 (E1P47) in Viral Entry Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *HIV-1 inhibitor-47*

Cat. No.: *B7806030*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

HIV-1 inhibitor-47, a synthetic 18-mer peptide also known as E1P47, has demonstrated broad-spectrum activity against various clades, subtypes, and tropisms of the Human Immunodeficiency Virus 1 (HIV-1). This document provides detailed application notes and protocols for the use of E1P47 in studying the viral entry process. E1P47 serves as a potent tool for investigating the mechanisms of HIV-1 fusion and for the development of novel antiretroviral agents. Its primary mechanism of action involves the specific interaction with the highly conserved N-terminal region of the HIV-1 transmembrane glycoprotein gp41, a critical component of the viral fusion machinery. By targeting this essential domain, E1P47 effectively blocks the conformational changes in gp41 required for the fusion of the viral and host cell membranes, thereby inhibiting viral entry.

Data Presentation

The inhibitory activity of E1P47 and its derivatives has been quantified in various in vitro and ex vivo models. The following tables summarize the 50% inhibitory concentration (IC50) and 95% inhibitory concentration (IC95) values, providing a clear comparison of their potency.

Table 1: Inhibitory Activity of E1P47 and Peptide Amphiphile (PA) Derivatives against HIV-1 BaL in TZM-bl Cells[1][2][3]

Compound	IC50 (µM)	IC95 (µM)
E1P47	1.5 ± 0.2	8.5 ± 1.1
PA1PEG27	0.12 ± 0.01	0.8 ± 0.1
PA2PEG27	0.15 ± 0.02	1.2 ± 0.2
PA3PEG27	0.25 ± 0.04	2.5 ± 0.5
C-PAmonoalkyl	0.08 ± 0.01	0.5 ± 0.1
N-PAmonoalkyl	0.11 ± 0.02	0.9 ± 0.2

Data are presented as mean ± standard error of the mean (SEM) from triplicate experiments.

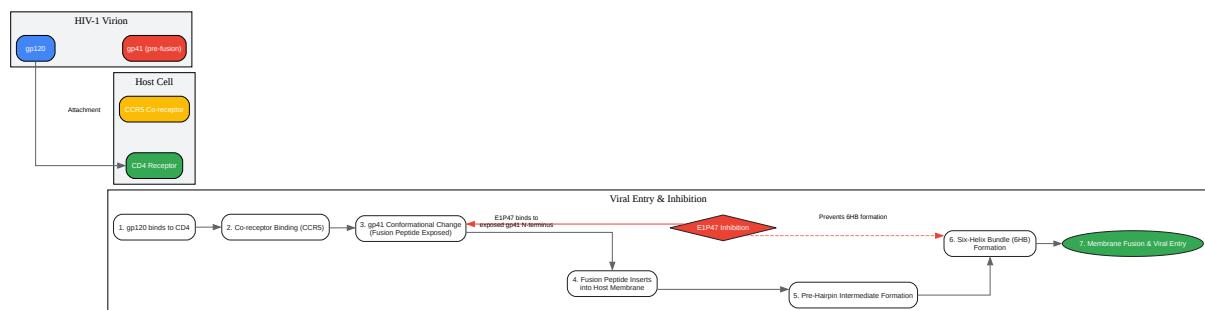
Table 2: Inhibitory Activity of E1P47 and Peptide Amphiphile (PA) Derivatives against HIV-1 BaL in Human Colorectal Tissue Explants[[1](#)]

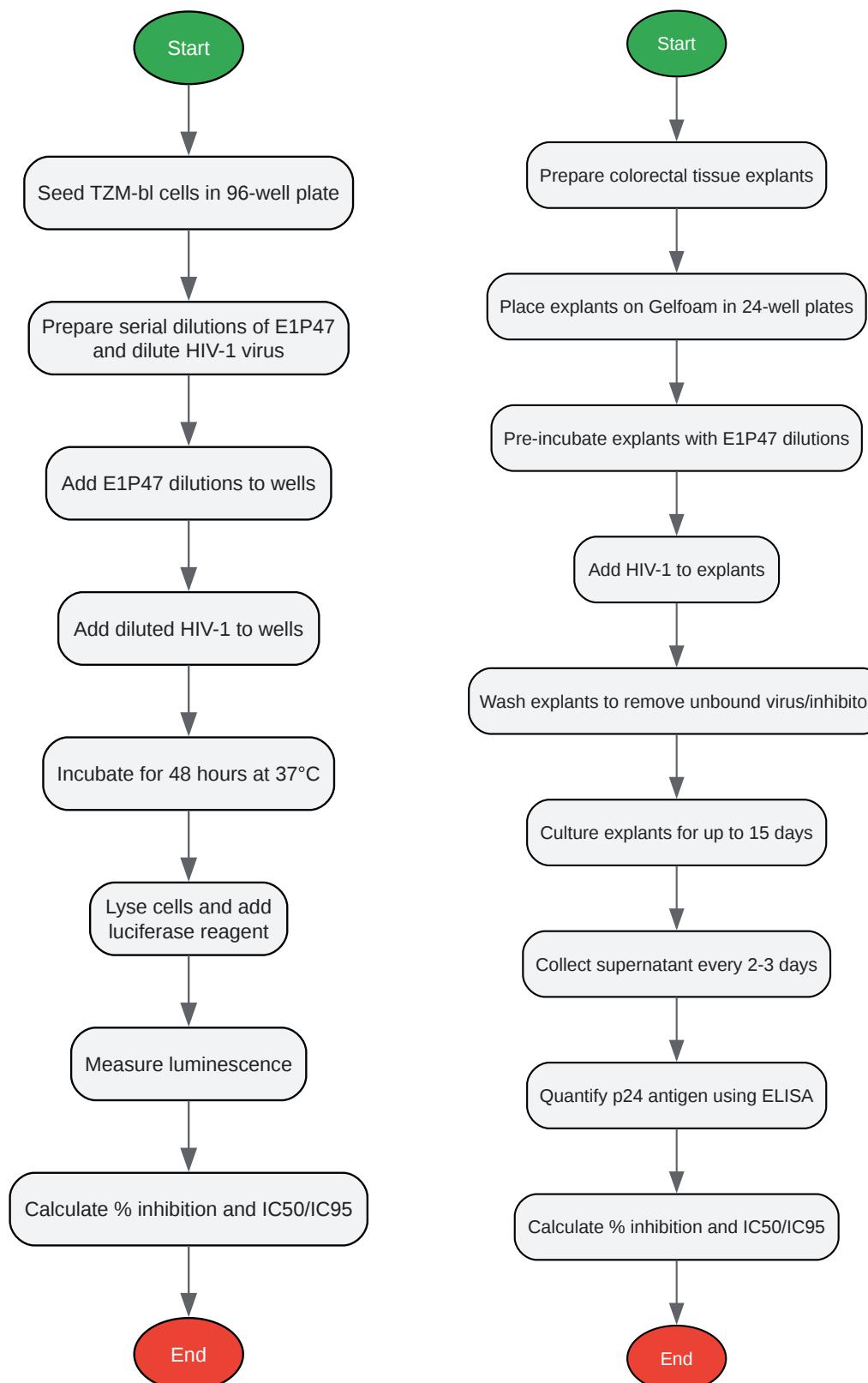
Compound	IC50 (µM)	IC95 (µM)
E1P47	2.5 ± 0.5	15.2 ± 2.8
C-PAmonoalkyl	1.8 ± 0.4	11.5 ± 2.1
N-PAmonoalkyl	0.9 ± 0.2	6.8 ± 1.5

Data are presented as mean ± SEM.

Mechanism of Action & Signaling Pathways

E1P47 inhibits HIV-1 entry by targeting the gp41 fusion peptide. This interaction is believed to occur at the membrane level, preventing the necessary conformational changes in gp41 that lead to the formation of the six-helix bundle (6HB), a critical step for membrane fusion.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Peptide Amphiphilic-Based Supramolecular Structures with Anti-HIV-1 Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- To cite this document: BenchChem. [Application of HIV-1 Inhibitor-47 (E1P47) in Viral Entry Studies]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7806030#application-of-hiv-1-inhibitor-47-in-viral-entry-studies>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com